

Technical Guide: Solubility Profile and Solvent Compatibility of Butyl 4-Bromobutanoate[1]

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Compound of Interest

Compound Name: Butyl 4-bromobutanoate

CAS No.: 3540-75-8

Cat. No.: B1332125

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Executive Summary

Butyl 4-bromobutanoate generally refers to **tert-butyl 4-bromobutanoate** (CAS 110661-91-1), a critical reagent in organic synthesis used to introduce the butyrate moiety while utilizing the acid-labile tert-butyl protecting group.[1][2][3] While the n-butyl isomer exists, the tert-butyl ester is the industry standard for drug development and fine chemical synthesis due to its orthogonal deprotection capabilities.[1]

This guide focuses on the tert-butyl ester but applies broadly to the n-butyl analog regarding general solubility, with specific caveats on hydrolytic stability.[1]

Core Solubility Directive

- Primary Solvents (Reaction Media): Dichloromethane (DCM), Tetrahydrofuran (THF), Dimethylformamide (DMF).
- Extraction Solvents: Ethyl Acetate (EtOAc), Diethyl Ether, Hexane.[1]

- Incompatible/Poor Solvents: Water (highly insoluble), acidic alcohols (risk of transesterification/deprotection).^[1]

Physicochemical Profile

Understanding the molecular drivers of solubility—specifically the lipophilic tert-butyl group and the polarizable C-Br bond—is essential for process design.^[1]

Property	Data	Technical Note
Compound Name	tert-Butyl 4-bromobutanoate	Primary isomer used in R&D
CAS Number	110661-91-1	Verify against CoA before use
Molecular Weight	223.11 g/mol	--
Appearance	Colorless to pale yellow liquid	Darkening indicates decomposition
Density	1.258 g/mL	Denser than water; bottom layer in aq. ^[1] ^[4] extraction
Boiling Point	~72 °C (at 0.68 mmHg)	High vacuum required for distillation
LogP (Predicted)	~3.27	Highly lipophilic; partitions into organic phase
Polarity	Moderate	Dipole moment driven by ester & alkyl halide

Solubility Landscape & Solvent Selection

The solubility of **butyl 4-bromobutanoate** is governed by "like dissolves like" principles.^[1] The hydrophobic butyl chain and non-polar alkyl bromide backbone dominate its interaction profile, making it highly soluble in organic solvents and insoluble in aqueous media.^[1]

A. Polar Aprotic Solvents (Recommended for Synthesis)

These solvents are the gold standard for nucleophilic substitution reactions (e.g.,

) involving this reagent.[1]

- Dichloromethane (DCM):Excellent Solubility (>100 mg/mL).
 - Use Case: Standard solvent for esterification or alkylation reactions.[1]
 - Advantage:[1][3][5][6] Low boiling point allows easy removal post-reaction.[1]
- Tetrahydrofuran (THF):Excellent Solubility.
 - Use Case: Grignard formation or reactions requiring Lewis bases.[1]
 - Precaution: Ensure THF is anhydrous to prevent hydrolysis of the ester.[1]
- Dimethylformamide (DMF) / DMSO:Excellent Solubility.
 - Use Case: Enhances rate of displacement of the bromine atom by nucleophiles.[1]

B. Non-Polar / Low Polarity Solvents (Extraction & Purification)[1]

- Hexane / Heptane:Good Solubility.[1]
 - Use Case: Column chromatography eluents; precipitating polar impurities.[1]
 - Note: The compound is sufficiently lipophilic to remain dissolved in pure hexane at room temperature.[1]
- Ethyl Acetate (EtOAc):Excellent Solubility.
 - Use Case: Primary solvent for liquid-liquid extraction during workup.[1]
- Toluene:Soluble.[1]
 - Use Case: High-temperature reactions (though rarely required for this thermally sensitive ester).[1]

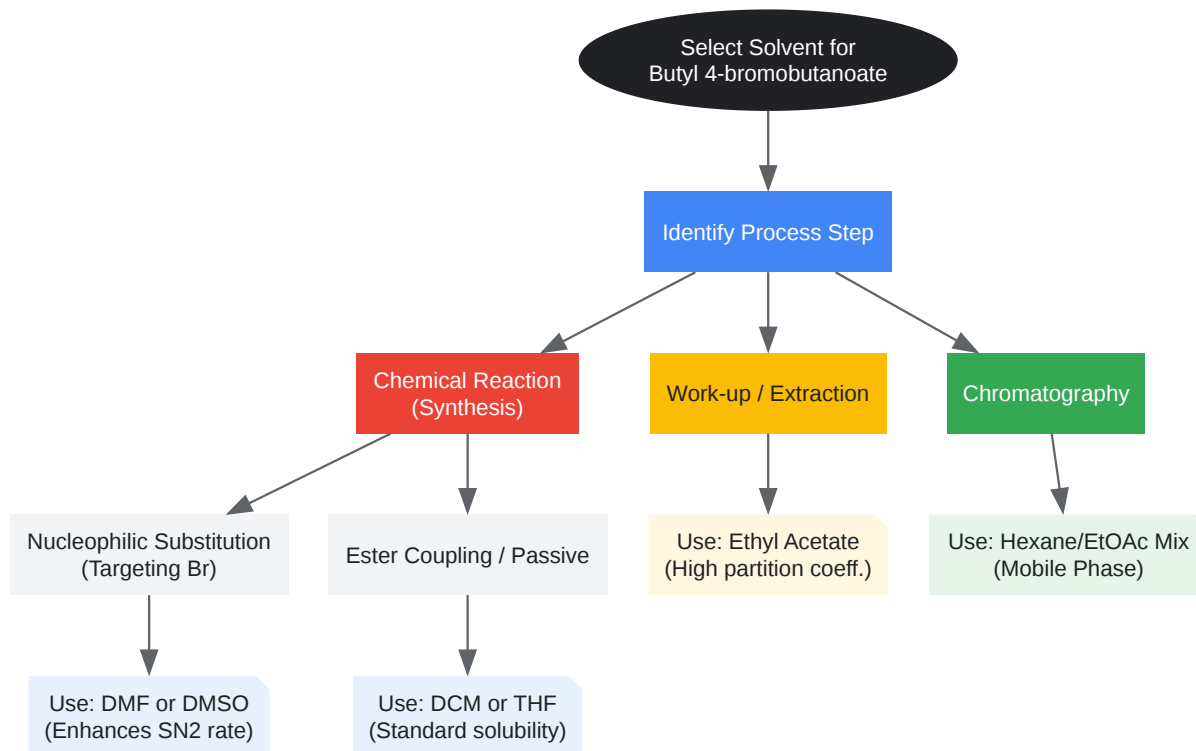
C. Polar Protic Solvents (Use with Caution)

- Methanol / Ethanol:Soluble.[\[1\]](#)
 - Critical Risk:[\[1\]](#) In the presence of any acid or base catalyst, transesterification can occur, converting the tert-butyl ester to a methyl or ethyl ester.[\[1\]](#) Avoid these solvents unless the reaction specifically demands them and pH is strictly neutral.[\[1\]](#)
- Water:Insoluble.[\[1\]](#)
 - Mechanistic Insight: The bulky tert-butyl group and alkyl chain disrupt hydrogen bonding networks in water, forcing phase separation.[\[1\]](#)

Visualization: Solvation & Decision Logic

Figure 1: Solvent Selection Decision Tree

This logic flow guides the researcher in selecting the appropriate solvent based on the operational stage.[\[1\]](#)



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Caption: Decision matrix for solvent selection based on process requirement (Reaction vs. Work-up).

Operational Protocols

Protocol A: Preparation of Stock Solution (1 M in DCM)

Objective: Create a stable stock solution for iterative synthesis.

- Calculate: For 10 mL of 1 M solution, weigh 2.23 g of tert-**butyl 4-bromobutanoate**.
- Dissolve: Add the liquid to a volumetric flask containing ~5 mL of anhydrous Dichloromethane (DCM).
- Mix: Swirl gently. The liquid should mix instantly without sonication.[1]

- Fill: Dilute to the 10 mL mark with DCM.
- Storage: Store at 2–8°C. Ensure the cap is tight to prevent solvent evaporation which would alter concentration.

Protocol B: Liquid-Liquid Extraction Work-up

Objective: Isolate product from an aqueous reaction quench.

- Quench: Pour reaction mixture into saturated aqueous or water.
- Solvent Addition: Add Ethyl Acetate (volume equal to aqueous phase).[1]
- Partition: Shake vigorously for 30 seconds. Vent frequently.
- Separation: Allow layers to settle.[1]
 - Top Layer: Organic (Contains **Butyl 4-bromobutanoate**).[1][4][6][7]
 - Bottom Layer: Aqueous (Waste).[1]
- Validation: The organic layer should be clear.[1] If cloudy, dry over anhydrous .[1]

Safety & Handling (E-E-A-T)

- Hazards: The compound is an alkylating agent.[1] It causes skin irritation (H315) and serious eye irritation (H319).[1][8]
- PPE: Nitrile gloves are required.[1] DCM penetrates latex; use nitrile or laminate gloves for chlorinated solvents.[1]
- Ventilation: Always handle in a fume hood, especially when heating, as lachrymatory vapors may be generated.[1]

References

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